

# Personal protective equipment for handling SR140333B

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## Compound of Interest

Compound Name: SR140333B

Cat. No.: B170404

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## Essential Safety and Handling Guide for SR140333B

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling of **SR140333B**, a potent and selective non-peptide tachykinin NK1 receptor antagonist. Given that **SR140333B** is a research chemical, comprehensive hazard data is not fully available. Therefore, it must be handled with the utmost care, assuming it is hazardous. The following guidelines are based on the precautionary principle and best laboratory practices for handling novel, potent compounds.

## Compound Information

Property	Value
Synonyms	SR 140333, Nalpitantium
Chemical Name	(S)-1-(2-[3-(3,4-dichlorophenyl)-1-(3-isopropoxyphenylacetyl)piperidin-3-yl]ethyl)-4-phenyl-1-azoniabicyclo[2.2.2]octane chloride <sup>[1]</sup>
CAS Number	153050-21-6
Molecular Formula	C38H47Cl3N2O2
Mechanism of Action	Potent, selective, and competitive non-peptide tachykinin NK1 receptor antagonist. <sup>[1]</sup> <sup>[2]</sup>
Intended Use	For research use only. Not for human or veterinary use.

## Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **SR140333B** in any form (solid or in solution).

Operation	Minimum Required PPE
Weighing and Aliquoting (Solid)	- Disposable Nitrile Gloves (double-gloving recommended)- Laboratory Coat (fully buttoned)- ANSI Z87.1 Compliant Safety Goggles or Face Shield
Solution Preparation and Handling	- Disposable Nitrile Gloves- Laboratory Coat- ANSI Z87.1 Compliant Safety Goggles
Administration to Animals	- Disposable Nitrile Gloves- Laboratory Coat- Safety Glasses with Side Shields
Cleaning and Decontamination	- Chemical-Resistant Gloves (e.g., neoprene or butyl rubber)- Chemical Splash Goggles- Impervious Laboratory Coat or Apron

# Operational Plan: Step-by-Step Handling Procedures

## 3.1. Engineering Controls and Preparation

- **Designated Area:** All work with **SR140333B** should be conducted in a designated area within the laboratory, such as a chemical fume hood, to minimize exposure.
- **Fume Hood:** For procedures involving the handling of solid **SR140333B** or the preparation of stock solutions, a certified chemical fume hood is mandatory to prevent inhalation of airborne particles.
- **Safety Equipment:** Ensure that a safety shower and eyewash station are readily accessible and have been recently tested.

## 3.2. Handling and Experimental Protocols

- **Personal Protective Equipment (PPE):** Before handling the compound, don the appropriate PPE as outlined in the table above.
- **Weighing:** If working with the solid form, carefully weigh the required amount in a chemical fume hood. Use anti-static measures where appropriate.
- **Solution Preparation:** Prepare solutions within the fume hood. Add solvent to the solid slowly to avoid splashing.
- **Storage:** Store **SR140333B** in a tightly sealed, clearly labeled container. For long-term storage (up to 6 months), a temperature of -80°C is recommended. For short-term storage (up to 1 month), -20°C is suitable.
- **Transport:** When transporting the compound within the laboratory, use a sealed, shatter-proof secondary container.

## 3.3. Spill and Emergency Procedures

- **Minor Spill (Solid):**

- Gently cover the spill with absorbent paper towels to avoid raising dust.
- Dampen the absorbent material with a suitable solvent (e.g., ethanol or methanol) to wet the powder.
- Carefully wipe up the material, working from the outside in.
- Place all contaminated materials in a sealed bag for hazardous waste disposal.
- Decontaminate the area with a suitable laboratory detergent followed by a solvent rinse.
- Minor Spill (Liquid):
  - Absorb the spill with an inert absorbent material (e.g., vermiculite or sand).
  - Collect the absorbed material into a sealed container for hazardous waste disposal.
  - Decontaminate the area with a suitable laboratory detergent followed by a solvent rinse.
- Major Spill:
  - Evacuate the immediate area.
  - Alert laboratory personnel and the institutional safety officer.
  - Prevent the spread of the spill if it is safe to do so.
  - Allow only trained personnel with appropriate PPE to clean up the spill.
- Personal Exposure:
  - Skin Contact: Immediately wash the affected area with copious amounts of soap and water for at least 15 minutes. Remove contaminated clothing.
  - Eye Contact: Immediately flush eyes with a gentle stream of water for at least 15 minutes, holding the eyelids open.
  - Inhalation: Move to fresh air immediately.

- Ingestion: Do NOT induce vomiting.
- In all cases of personal exposure, seek immediate medical attention and provide the medical personnel with information about the compound.

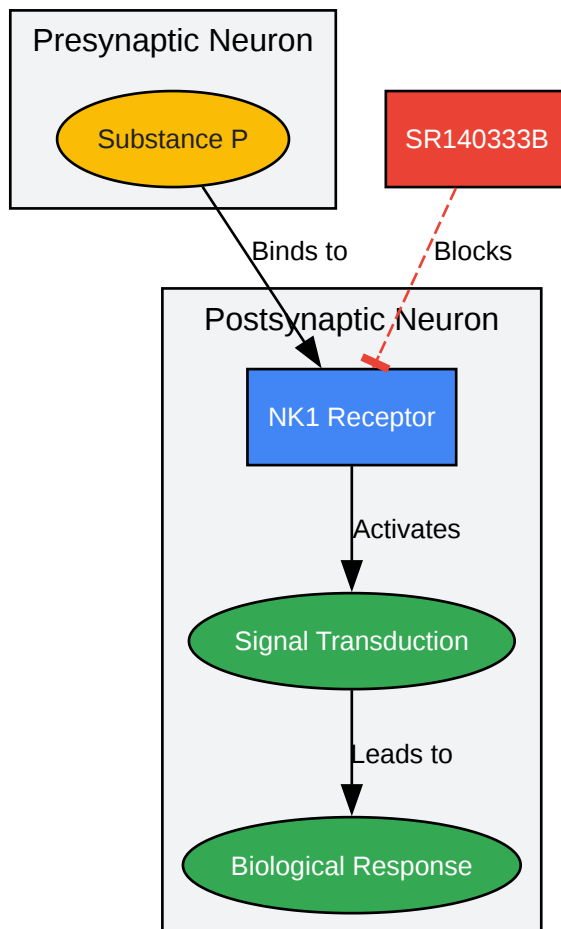
### 3.4. Disposal Plan

- Waste Collection: All waste materials contaminated with **SR140333B** (e.g., pipette tips, tubes, gloves, absorbent materials) must be collected in a designated, sealed, and clearly labeled hazardous waste container.
- Waste Disposal: Dispose of the hazardous waste through your institution's environmental health and safety office in accordance with all local, state, and federal regulations. Do not dispose of **SR140333B** down the drain or in the regular trash.

## Signaling Pathway and Experimental Workflow

The following diagram illustrates the general mechanism of action for an NK1 receptor antagonist like **SR140333B**.

## SR140333B Mechanism of Action

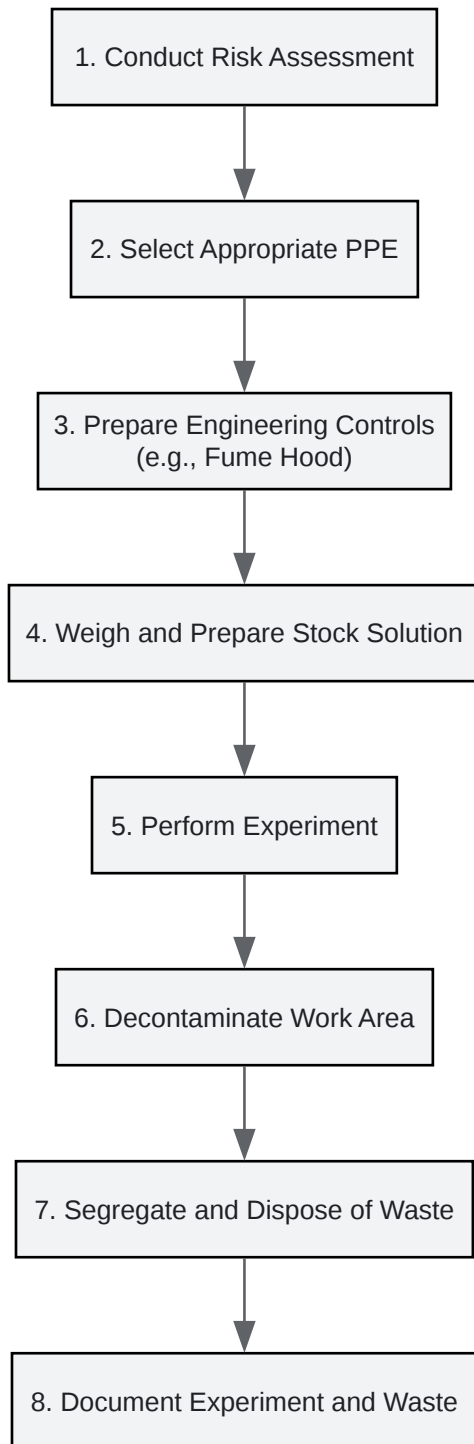


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Caption: **SR140333B** competitively antagonizes the NK1 receptor, blocking the binding of Substance P.

The following diagram outlines the essential workflow for safely handling **SR140333B** in a laboratory setting.

## SR140333B Safe Handling Workflow



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Caption: A stepwise workflow for the safe handling of **SR140333B** from planning to disposal.

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## References

- 1. In vitro and in vivo biological activities of SR140333, a novel potent non-peptide tachykinin NK1 receptor antagonist - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. medchemexpress.com [medchemexpress.com]
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